

# Application Notes: Veratric Acid Handling and Stability

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## Compound Focus: Veratric Acid

CAS No.: 93-07-2

Cat. No.: S583083

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**1. Chemical Identity and Basic Properties Veratric Acid** (3,4-dimethoxybenzoic acid, CAS# 93-07-2) is a naturally occurring phenolic acid found in vegetables, fruits, and medicinal mushrooms, noted for its antioxidant and anti-inflammatory activities [1] [2] [3]. Its basic chemical properties, which are foundational for understanding its stability, are summarized in the table below.

**Table 1: Fundamental Chemical and Physical Properties of Veratric Acid**

Property	Value / Description	Reference
Molecular Formula	C~9~H~10~O~4~	[2] [3]
Molecular Weight	182.17-182.173 g/mol	[2] [3]
Appearance	White to off-white crystalline powder	[3]
Melting Point	179 - 182 °C	[2]
Boiling Point	~302.9 °C at 760 mmHg	[2]
Density	~1.2 g/cm <sup>3</sup>	[2]

Property	Value / Description	Reference
Water Solubility	Slightly soluble in cold water; soluble in hot water, ethanol, and ether [2] [3].	

**2. Storage Conditions and Stability** General consensus indicates that **Veratric Acid** is a stable compound under recommended storage conditions [2] [3].

- **Storage Guidelines:** The material should be stored in its original container in a **cool, dry place**, protected from light [2] [3]. Incoming material should be quarantined until identity and purity are confirmed.
- **Stability & Shelf Life:** One commercial supplier (BioSpectrum) states that their **Veratric Acid**-containing ingredient, VageStop, remains stable for at least **three years** when stored under the recommended conditions (original container, protected from light, room temperature, dry) [4]. This suggests the pure compound has inherent long-term stability.
- **Incompatibilities:** **Veratric Acid** is incompatible with strong oxidizing agents [2].

**3. Safety and Handling Protocol** **Veratric Acid** is generally considered safe with proper handling, but standard laboratory precautions are necessary [3].

- **Personal Protective Equipment (PPE):** Wear **protective gloves, safety glasses, and protective clothing** [2] [3].
- **Hazard Statements:** May cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335) [2].
- **Precautionary Measures:** Avoid formation of dust. Wash hands thoroughly after handling. Use with adequate ventilation [2] [3].
- **First Aid Measures:** If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing [3].

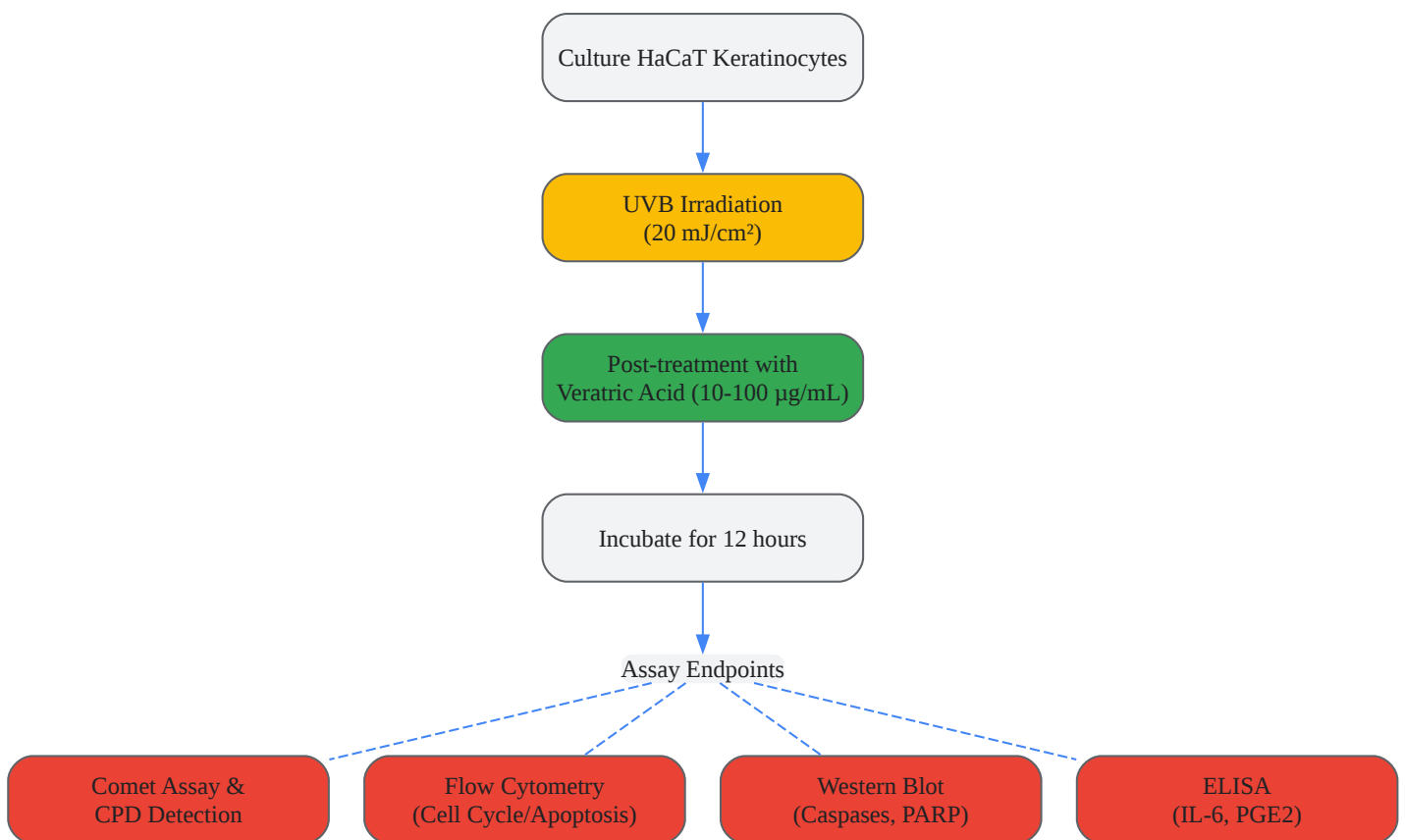
**4. Experimental Protocols from Research** The following protocols are derived from published studies utilizing **Veratric Acid** in biological models.

**Table 2: Summary of Experimental Use of Veratric Acid in Cell Models**

Application / Model	Protocol Summary	Key Parameters & Outcomes	Reference
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| **UVB Photoprotection in HaCaT Keratinocytes** | 1. Culture HaCaT cells. 2. Expose to UVB irradiation (20 mJ/cm<sup>2</sup>). 3. **Post-treatment:** Treat with **Veratric Acid** (10-100 µg/mL) for 12 hours. 4. Assess endpoints. | **Attenuated:** CPD formation, GSH depletion, apoptosis (Sub-G1 population), IL-6/PGE2 release. **Increased:** S-phase cell population (suggesting DNA repair). | [1] | | **Anti-inflammatory Activity in RAW 264.7 Macrophages** | 1. Culture RAW 264.7 cells. 2. **Pre-treatment:** Incubate with **Veratric Acid** (100, 200 µM). 3. Stimulate with LPS. 4. Measure inflammatory markers. | **Suppressed:** iNOS expression, PI3K/Akt pathway activation, HAT activation, HDAC3 expression. | [2] |

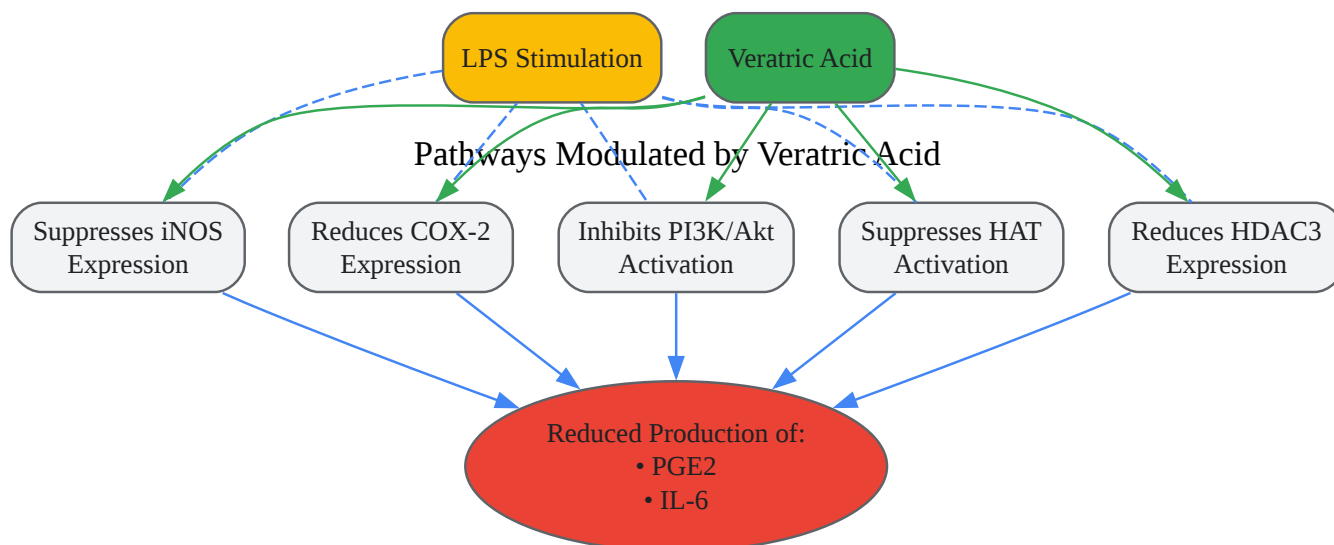
The experimental workflow for the UVB photoprotection study, which provides the most detailed protocol, can be visualized as follows:



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### Workflow for UVB Photoprotection Assay

The anti-inflammatory effects of **Veratric Acid** observed in these studies involve multiple signaling pathways, which are summarized in the diagram below.



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### Anti-inflammatory Signaling Pathways

## Important Notes for Researchers

- **Gap in Stability Data:** The available data lacks specific accelerated stability studies (e.g., under varying temperature, humidity, or pH) for the pure **Veratric Acid** compound. The provided shelf-life is for a formulated ingredient [4].
- **Solution Preparation:** Given its solubility profile, stock solutions for in vitro studies are typically prepared in solvents like ethanol or DMSO, followed by dilution in aqueous buffers. The stability of such stock solutions should be determined empirically.
- **Empirical Verification:** It is strongly recommended that researchers conduct forced degradation studies and real-time stability testing under their specific storage and experimental conditions to generate comprehensive stability data.

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